

# Safeguarding Your Research: A Guide to Handling N-Methylpropionamide

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## Compound of Interest

Compound Name: N-Methylpropionamide

Cat. No.: B074207

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For Immediate Implementation: This document provides critical safety and operational protocols for the handling and disposal of **N-Methylpropionamide** (CAS No. 1187-58-2). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and maintaining a secure research environment.

**N-Methylpropionamide** is a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2] Inhalation may be harmful, and it may cause an allergic skin reaction.[3] Proper personal protective equipment (PPE) and handling procedures are paramount to mitigate risks associated with its use in research and development.

## Chemical and Physical Properties

A clear understanding of **N-Methylpropionamide**'s properties is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C4H9NO
Molecular Weight	87.12 g/mol [4]
Melting Point	-43 °C
Boiling Point	146 °C at 90 mmHg
Density	0.931 g/mL at 25 °C
Flash Point	106 °C (222.8 °F) - closed cup
CAS Number	1187-58-2

## Operational Plan: From Receipt to Disposal

This section outlines a step-by-step protocol for the safe handling of **N-Methylpropionamide** throughout its lifecycle in the laboratory.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Store the container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][5][6]
- Ensure the container is kept tightly closed when not in use.[5][7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[8]

### 2. Engineering Controls and Personal Protective Equipment (PPE):

- All handling of **N-Methylpropionamide** should be conducted in a chemical fume hood to ensure adequate ventilation.[5][6]
- An eyewash station and safety shower must be readily accessible.
- The following PPE is mandatory when handling **N-Methylpropionamide**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).[9]
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge (type ABEK or equivalent) is required when working outside of a fume hood or if there is a risk of inhalation.
- Body Protection: A lab coat or chemical-resistant apron and closed-toe shoes are required.  
[10] Wear a disposable gown for added protection.[11]

### 3. Handling and Use:

- Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.[6]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1]
- Do not eat, drink, or smoke in areas where **N-Methylpropionamide** is handled or stored.[6]
- Use spark-free tools and explosion-proof equipment, especially when handling larger quantities.[7]

### 4. Spill Management:

- In the event of a small spill, remove all ignition sources.[6]
- Absorb the spill with an inert, non-combustible material such as vermiculite or sand.[6]
- Collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.[6]
- For larger spills, evacuate the area and contact the appropriate emergency response team.

### 5. First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]

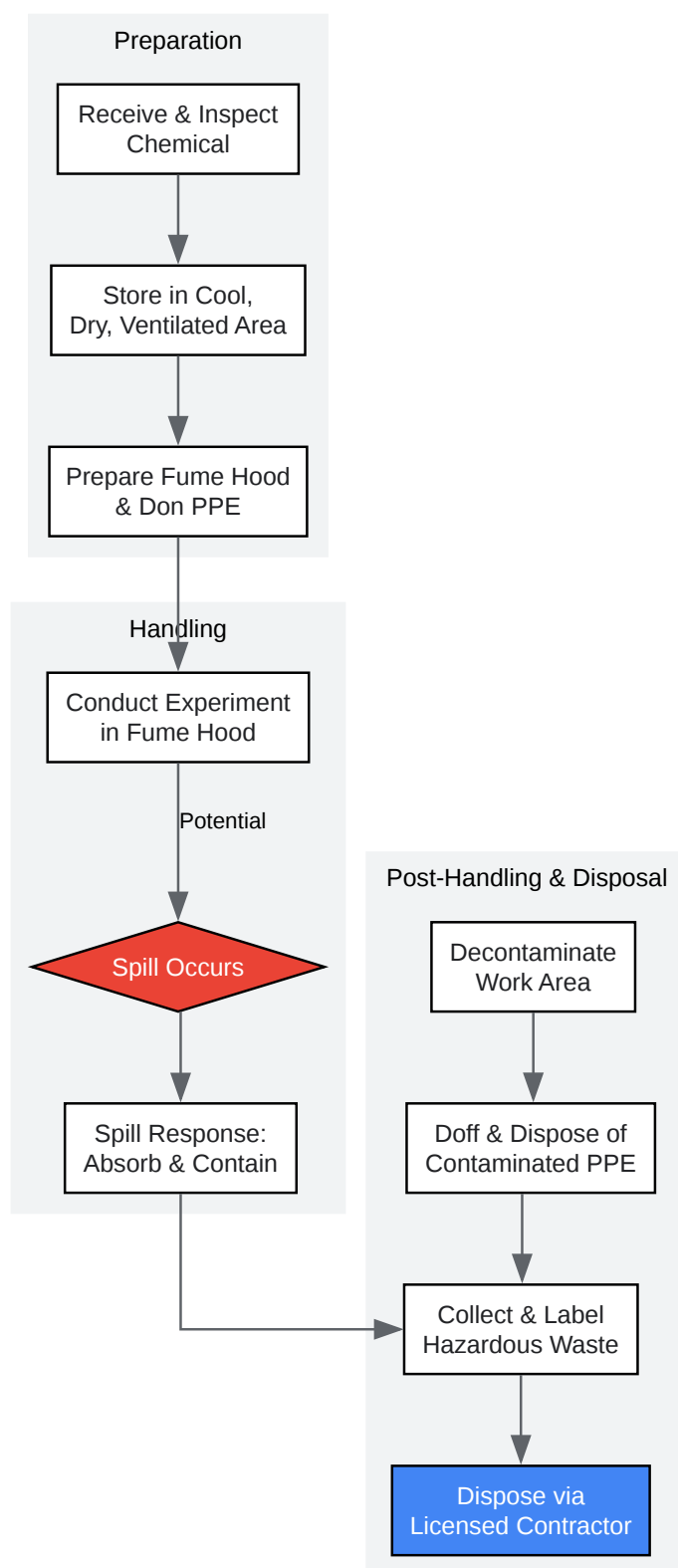
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[1\]](#)[\[12\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the individual is not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

#### 6. Disposal Plan:

- All waste containing **N-Methylpropionamide**, including contaminated PPE and spill cleanup materials, must be considered hazardous waste.
- Dispose of waste in a designated, sealed, and properly labeled container.
- Arrange for disposal through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[\[3\]](#)[\[7\]](#)

## Workflow for Safe Handling

The following diagram illustrates the logical progression of steps for safely managing **N-Methylpropionamide** in a laboratory setting.



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Caption: Workflow for **N-Methylpropionamide** Handling and Disposal.

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